

Safe handling and storage procedures for 17-Chloro-7-heptadecyne

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Compound of Interest

Compound Name: 17-Chloro-7-heptadecyne

Cat. No.: B15369609

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Application Notes and Protocols for 17-Chloro-7-heptadecyne

Disclaimer: **17-Chloro-7-heptadecyne** is a specialized chemical compound primarily identified in natural product research. As such, comprehensive, publicly available safety data, such as a formal Material Safety Data Sheet (MSDS), is limited. The following procedures are based on the general principles of safe laboratory practice for handling halogenated organic compounds and alkynes. A thorough risk assessment should be conducted before commencing any work with this substance.

Introduction

17-Chloro-7-heptadecyne is a long-chain chloroalkyne that has been identified in various natural sources and is a subject of research for its potential biological activities. Due to its chemical structure—containing both a halogen and a triple bond—specific precautions are necessary to ensure safe handling and storage to minimize risks to laboratory personnel.

Hazard Identification and Risk Assessment

Given the presence of a chloro- group, **17-Chloro-7-heptadecyne** should be treated as a potentially hazardous substance. Halogenated organic compounds can be irritants to the skin, eyes, and respiratory system, and some are known to have more severe health effects with prolonged exposure.^[1] A risk assessment is a critical first step before handling this compound.^[2]

2.1 Potential Hazards

Hazard Type	Description
Health Hazards	May cause irritation to the skin, eyes, and respiratory tract.[1] Prolonged or repeated exposure may have adverse effects on internal organs such as the liver and kidneys.[1] Some halogenated hydrocarbons are suspected carcinogens.[1]
Physical Hazards	The flammability of 17-Chloro-7-heptadecyne is not specifically known. While many halogenated solvents are not highly flammable, they can decompose in a fire to produce highly toxic fumes.[1][3]
Environmental Hazards	Halogenated organic compounds should be prevented from entering the environment.[4] Dispose of waste in designated halogenated waste streams.[5][6]

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **17-Chloro-7-heptadecyne**.

PPE Item	Specification
Eye Protection	Chemical splash goggles or safety glasses.[1]
Hand Protection	Nitrile gloves.[1] Check for breakthrough times if prolonged contact is anticipated.
Body Protection	A buttoned lab coat.[1]
Respiratory Protection	All handling of the solid compound or its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.[5]

Safe Handling Procedures

4.1 General Handling

- **Work Area:** All manipulations of **17-Chloro-7-heptadecyne** should be conducted within a properly functioning chemical fume hood.[\[5\]](#)
- **Avoid Contact:** Minimize skin and eye contact.[\[5\]](#) In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- **Aerosol and Dust Prevention:** When handling the solid form, take care to avoid generating dust. If working with solutions, prevent the formation of aerosols.
- **Hygiene:** Wash hands thoroughly with soap and water after handling the compound.[\[3\]](#)

4.2 Spill Response

- **Small Spills:** For minor spills within a chemical fume hood, absorb the material with an inert absorbent material (e.g., vermiculite, sand). Place the absorbed material into a sealed, labeled container for disposal as halogenated waste.
- **Large Spills:** Evacuate the area and prevent entry. Alert the appropriate safety personnel.

Storage Procedures

Proper storage is crucial to maintain the integrity of **17-Chloro-7-heptadecyne** and to ensure safety.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place.[7]
Ventilation	Store in a well-ventilated area.[7]
Container	Keep in a tightly sealed, clearly labeled container.[1] Polyethylene or glass containers are generally suitable for halogenated compounds; avoid metal containers due to potential corrosion.[3]
Incompatibilities	Store away from strong oxidizing agents, acids, and bases.[3]

Waste Disposal

All waste containing **17-Chloro-7-heptadecyne** must be treated as hazardous waste.

- Waste Collection: Collect all waste (solid and liquid) in a designated, properly labeled "Halogenated Organic Waste" container.[5][6]
- Disposal: Do not dispose of this compound down the drain.[5] Follow all local, state, and federal regulations for hazardous waste disposal.

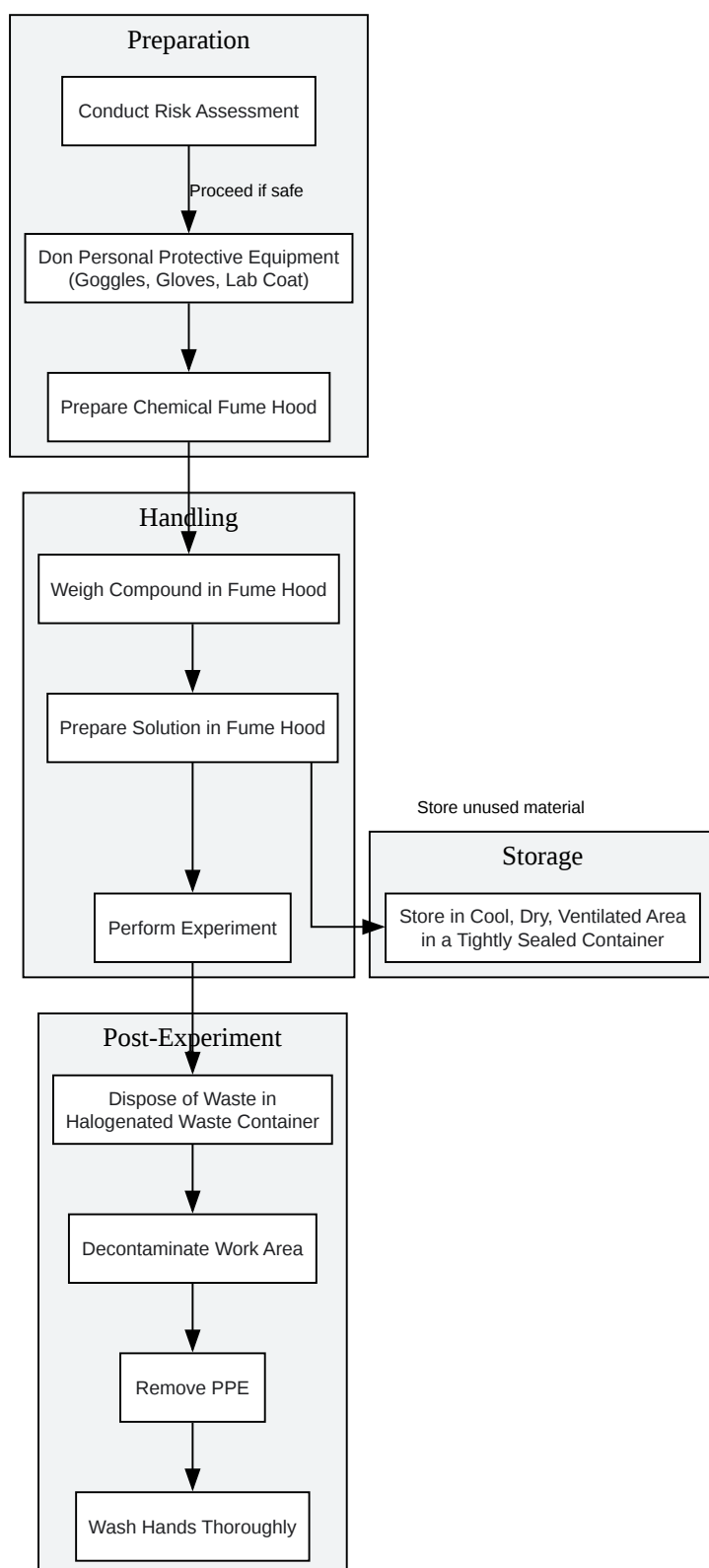
Experimental Protocols

7.1 Protocol for Preparing a Stock Solution

- Pre-Experiment Checklist:
 - Ensure a chemical fume hood is available and certified.
 - Gather all necessary PPE (goggles, nitrile gloves, lab coat).
 - Have a designated "Halogenated Organic Waste" container ready.
- Procedure:

1. Tare a suitable vial with a secure cap on an analytical balance inside a chemical fume hood.
2. Carefully add the desired mass of **17-Chloro-7-heptadecyne** to the vial, avoiding dust generation.
3. Record the mass and securely cap the vial.
4. In the fume hood, add the desired volume of a suitable solvent to dissolve the compound.
5. Mix gently until the solid is fully dissolved.
6. Label the solution clearly with the compound name, concentration, solvent, date, and your initials.
7. Store the stock solution according to the procedures outlined in Section 5.0.

Visualizations



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